

solubility of Avobenzone-13C-d3 in different solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Avobenzone-13C-d3

Cat. No.: B10821986

[Get Quote](#)

Technical Guide: Solubility of Avobenzone-13C-d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Avobenzone-13C-d3** in various common laboratory solvents. Due to the limited availability of specific quantitative solubility data for the isotopically labeled **Avobenzone-13C-d3**, this document primarily relies on the well-documented solubility of its parent compound, Avobenzone. The minor structural modification from isotopic labeling is not expected to significantly alter the compound's solubility characteristics. This guide presents available data, outlines a general experimental protocol for solubility determination, and provides a visual representation of the experimental workflow.

Core Data: Solubility of Avobenzone

The solubility of Avobenzone has been qualitatively and quantitatively assessed in a range of solvents. Avobenzone is a crystalline powder that is practically insoluble in water but shows good solubility in several organic solvents.^{[1][2]} The data presented below has been compiled from various sources and summarized for easy comparison.

Solvent	Solubility (approximate)	Classification	Notes
Dimethyl Sulfoxide (DMSO)	~30 mg/mL[3], 62 mg/mL[4]	Very Soluble	Fresh, anhydrous DMSO is recommended as moisture absorption can reduce solubility. [4]
Dimethylformamide (DMF)	~30 mg/mL	Very Soluble	
Ethanol	~5 mg/mL	Soluble	
Isopropanol	2% w/w (~20 mg/mL)	Soluble	
Acetonitrile	Soluble	Soluble	Qualitative data indicates solubility, but specific quantitative values were not found.
Water	Insoluble	Insoluble	Avobenzone is practically insoluble in aqueous solutions.
Glycerin	0.1% w/w (~1 mg/mL)	Slightly Soluble	
Decyl Oleate	Soluble	Soluble	
Capric/Caprylic Triglyceride	Soluble	Soluble	
Castor Oil	Soluble	Soluble	

Experimental Protocol: Determination of Solubility

The following is a generalized experimental protocol for determining the solubility of a compound like **Avobenzone-13C-d3**. This method, often referred to as the shake-flask method, is a standard approach for establishing equilibrium solubility.

1. Materials and Equipment:

- **Avobenzene-13C-d3** (solid)
- Selected solvents (e.g., DMSO, Ethanol, Water)
- Analytical balance
- Vials with screw caps
- Vortex mixer or shaker bath
- Centrifuge
- Micropipettes
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer
- Syringe filters (0.22 μm)

2. Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **Avobenzene-13C-d3** to a series of vials. The excess solid should be visually apparent.
 - Add a known volume of the desired solvent to each vial.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Agitate the vials at a constant temperature (e.g., 25 °C) using a shaker bath or vortex mixer for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation:
 - Allow the vials to stand undisturbed for a period to allow the excess solid to settle.

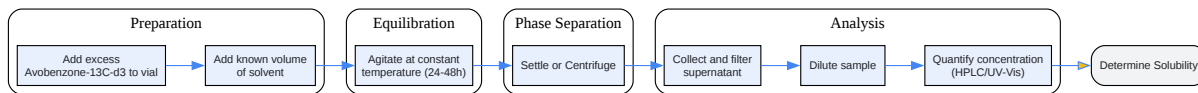
- Alternatively, centrifuge the vials at a high speed to pellet the undissolved solid.
- Sample Collection and Preparation:
 - Carefully withdraw an aliquot of the supernatant, ensuring no solid particles are disturbed.
 - Filter the collected supernatant through a 0.22 μm syringe filter to remove any remaining microscopic particles.
 - Dilute the filtered solution with an appropriate solvent to a concentration within the linear range of the analytical instrument.
- Quantification:
 - Analyze the diluted samples using a calibrated HPLC or UV-Vis spectrophotometer to determine the concentration of dissolved **Avobenzzone-13C-d3**.
 - A standard curve of known concentrations of **Avobenzzone-13C-d3** should be prepared to accurately quantify the solubility.

3. Data Analysis:

- Calculate the concentration of **Avobenzzone-13C-d3** in the original undiluted supernatant based on the dilution factor.
- The resulting concentration represents the solubility of the compound in the specific solvent at the experimental temperature.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental protocol for determining the solubility of **Avobenzzone-13C-d3**.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for determining the solubility of **Avobenzone-13C-d3**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Chemical Structure and Physical Properties of Avobenzone Factory Sell Top Quality [biolyphar.com]
- 2. Avobenzone - Wikipedia [en.wikipedia.org]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. selleckchem.com [selleckchem.com]
- To cite this document: BenchChem. [solubility of Avobenzone-13C-d3 in different solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10821986#solubility-of-avobenzone-13c-d3-in-different-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com